

Personal protective equipment for handling 2,6-Dichlorobenzaldoxime

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Compound of Interest

Compound Name: 2,6-Dichlorobenzaldoxime

Cat. No.: B1311563

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Essential Safety and Handling Guide for 2,6-Dichlorobenzaldoxime

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,6-Dichlorobenzaldoxime** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **2,6-Dichlorobenzaldoxime**
- CAS No: 25185-95-9[1][2]
- Molecular Formula: $C_7H_5Cl_2NO$ [2]

Hazard Identification and Classification

2,6-Dichlorobenzaldoxime is classified as a hazardous chemical and requires careful handling to avoid adverse health effects.[1]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[1][2]
Serious Eye Damage/Eye Irritation	Category 2A	Causes serious eye irritation. [2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation.[1][2]

Signal Word: Warning[1]

Personal Protective Equipment (PPE) Requirements

The following personal protective equipment is mandatory when handling **2,6-Dichlorobenzaldoxime** to prevent skin, eye, and respiratory exposure.

Protection Type	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield may be necessary where splash potential is high. [3][4][5]	Protects against eye irritation from dust particles or splashes. [2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and impervious clothing. A lab coat or coveralls should be worn.[3][6]	Prevents skin irritation and potential allergic reactions upon contact.[1][7]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If exposure limits are exceeded or irritation is experienced, a NIOSH-approved full-face respirator should be used.[1][3]	Avoids inhalation of dust which can cause respiratory irritation. [2]

Operational Plan: Step-by-Step Handling Protocol

Adherence to this protocol is critical for the safe handling of **2,6-Dichlorobenzaldoxime**.

- Preparation:
 - Ensure a well-ventilated area, preferably a certified chemical fume hood, is operational.
 - Verify that an eyewash station and safety shower are readily accessible.[\[1\]](#)
 - Don all required PPE as specified in the table above.
- Handling:
 - Avoid generating dust when handling the solid chemical.[\[1\]](#)[\[3\]](#)
 - Weigh and transfer the chemical within the fume hood.
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)
 - Avoid all personal contact, including inhalation and ingestion.[\[7\]](#) Do not eat, drink, or smoke in the handling area.[\[7\]](#)
- Post-Handling:
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[\[1\]](#)[\[2\]](#)
 - Decontaminate all surfaces and equipment used.
 - Remove and properly store or dispose of PPE. Contaminated clothing should be washed before reuse.[\[2\]](#)

Emergency and First-Aid Procedures

Exposure Route	First-Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention if symptoms persist.[1][2]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, consult a physician.[1][2]
Eye Contact	Rinse cautiously with water for several minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[1][2]
Ingestion	Rinse mouth with water and drink plenty of water afterwards. Do not induce vomiting. Seek medical attention if symptoms occur.[2][3]

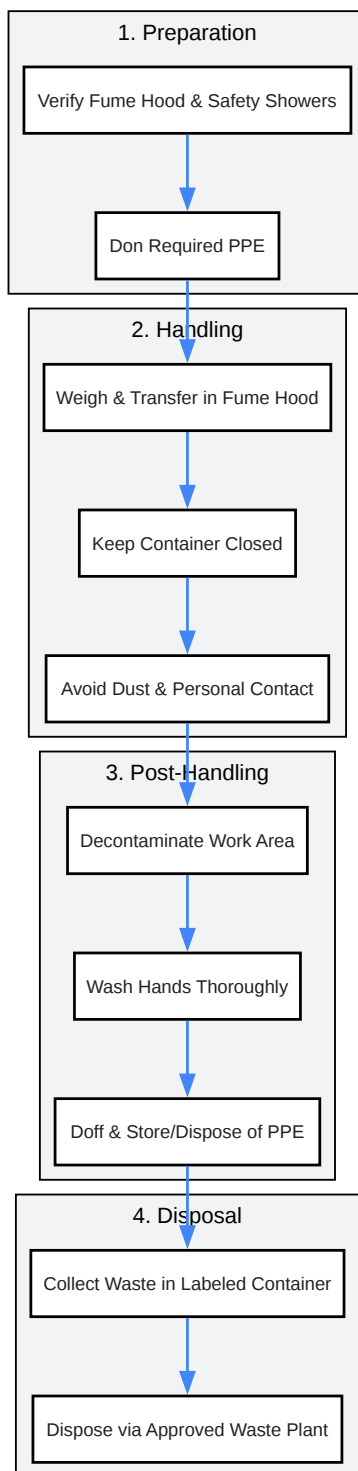
Disposal Plan

Proper disposal of **2,6-Dichlorobenzaldoxime** and its containers is essential to prevent environmental contamination.

- Waste Collection:
 - Collect waste material in a suitable, labeled, and closed container.
 - Do not mix with other waste.
- Disposal:
 - Dispose of the chemical waste and any contaminated materials at an approved waste disposal plant.[1][2]
 - Follow all local, regional, and national regulations for hazardous waste disposal.

- Uncleaned containers should be treated as hazardous waste.

Workflow for Handling and Disposal of 2,6-Dichlorobenzaldoxime



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Caption: Workflow for the safe handling and disposal of **2,6-Dichlorobenzaldoxime**.

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